

Trimethylsilyl Crotonate: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Trimethylsilyl crotonate

Cat. No.: B102237

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylsilyl crotonate (CAS No. 18269-64-2) is an organosilicon compound utilized in various organic syntheses. As with any chemical reagent, a thorough understanding of its potential hazards and safe handling procedures is paramount for ensuring laboratory safety. This technical guide provides a consolidated overview of the available safety data for **trimethylsilyl crotonate**, intended to inform researchers and professionals in drug development and other scientific fields.

Chemical and Physical Properties

A clear understanding of the physical state and properties of a chemical is the first step in a robust safety assessment. The following table summarizes the key physical and chemical data for **trimethylsilyl crotonate**.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂ Si	[1]
Molecular Weight	158.27 g/mol	[1]
Appearance	Clear colourless liquid	[1]
Boiling Point	49-50 °C at 10 mm Hg	[1]
Flash Point	104 °F (40 °C)	[1]
Density	0.897 g/mL at 25 °C	[1]
Vapor Pressure	6.61 mmHg at 25°C	[1]
Refractive Index	n ₂₀ /D 1.4252	[1]
Storage Temperature	0-6°C	[1]

Hazard Identification and Classification

Based on available data, **trimethylsilyl crotonate** is classified as a flammable liquid and an irritant. The following table outlines its hazard classification.

Hazard Classification	Code	Description	Reference
Hazard Codes	F, Xi	Flammable, Irritant	[1]
Risk Statements	11-36/37/38	Highly flammable. Irritating to eyes, respiratory system and skin.	[1]
Safety Statements	16-26-36	Keep away from sources of ignition - No smoking. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable protective clothing.	[1]
RIDADR	UN 3272 3/PG 3	Esters, n.o.s.	[1]
WGK Germany	3	Water hazard class 3 (self-assessment): severely hazardous for water.	[1]

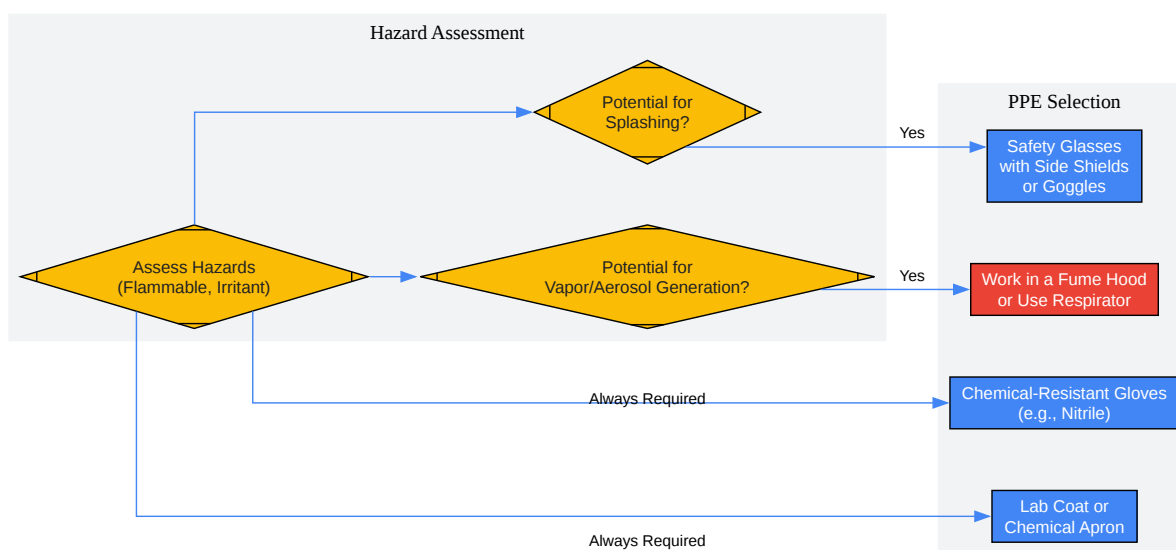
Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **trimethylsilyl crotonate** are not readily available in the public domain. Standardized testing procedures, such as those outlined by the OECD for chemical safety, would typically be employed to determine endpoints like acute toxicity (oral, dermal, inhalation), skin and eye irritation, and mutagenicity.

Safety and Handling

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **trimethylsilyl crotonate** to determine the appropriate level of personal protection. The following diagram outlines a general workflow for selecting PPE.



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Fig. 1: Personal Protective Equipment (PPE) Selection Workflow

Handling and Storage

Proper handling and storage are crucial to minimize risks.

- Handling: Use in a well-ventilated area, preferably within a chemical fume hood. Keep away from heat, sparks, and open flames. Grounding and bonding of containers and receiving equipment is necessary to prevent static discharge.[2] Avoid contact with skin and eyes.

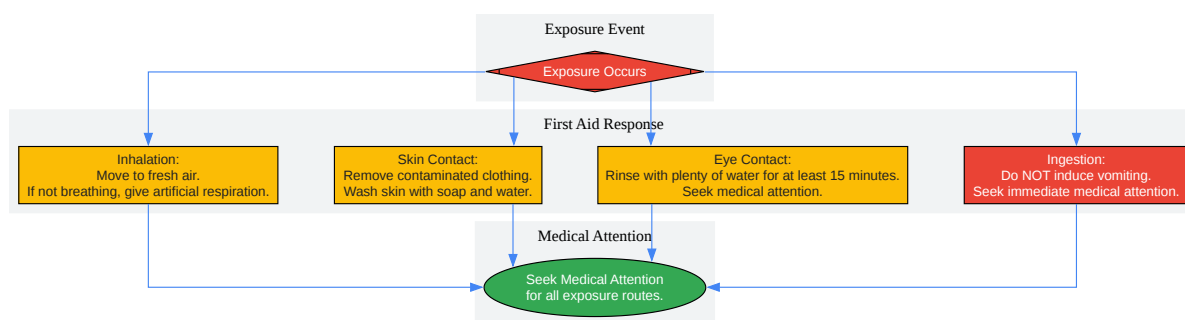
- Storage: Store in a cool, dry, and well-ventilated area. Keep containers tightly closed. Recommended storage temperature is between 0-6°C.[1]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First Aid Measures

The following diagram illustrates the general first aid procedures for exposure to an irritant and flammable chemical like **trimethylsilyl crotonate**.



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Fig. 2: General First Aid Procedures

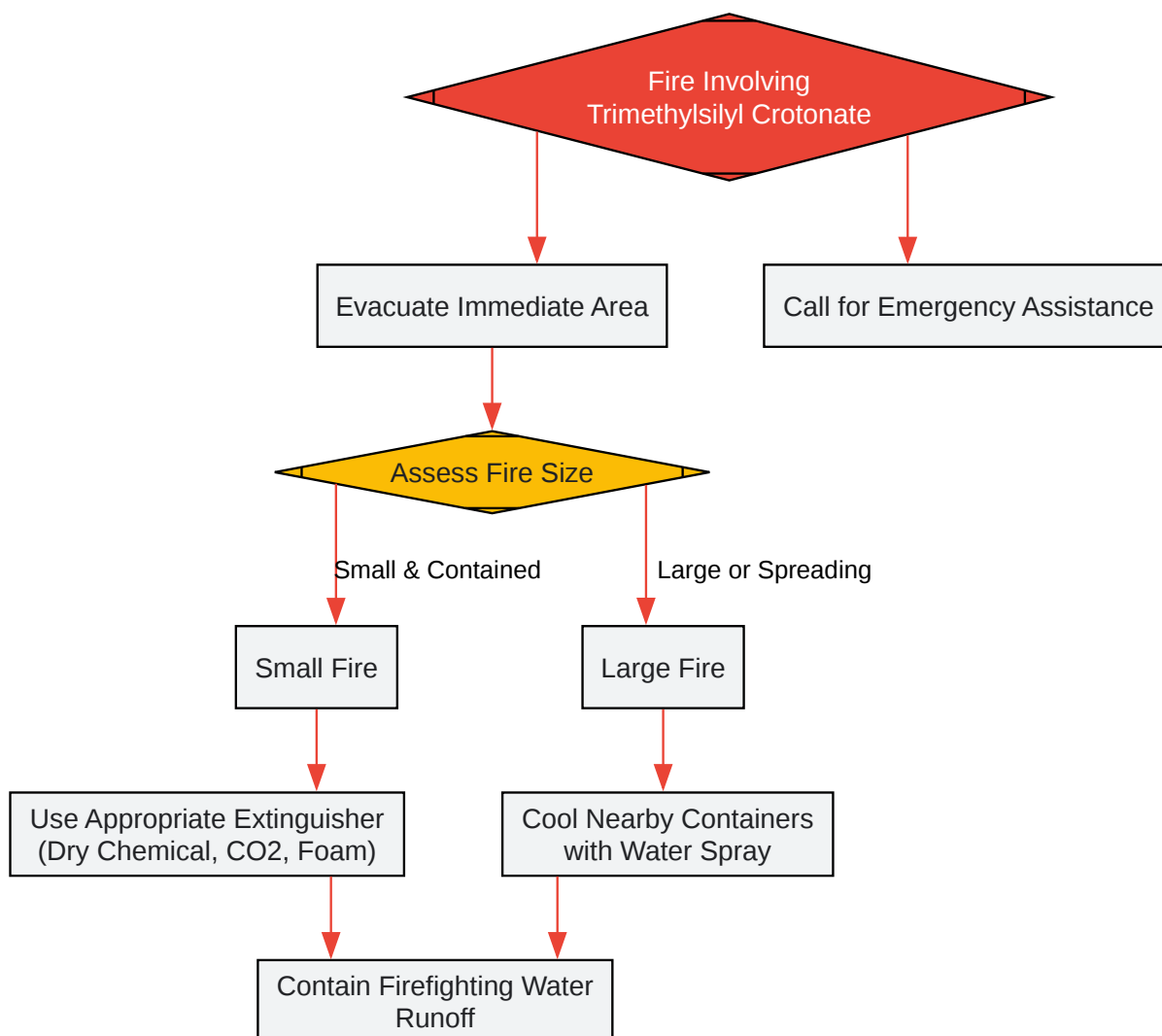
Firefighting Measures

Trimethylsilyl crotonate is a flammable liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.

- **Unsuitable Extinguishing Media:** A solid stream of water may be ineffective and may spread the fire.
- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

The following diagram shows a logical workflow for responding to a fire involving a flammable liquid.



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Fig. 3: Firefighting Response Workflow

Conclusion

While a comprehensive Safety Data Sheet with detailed toxicological data for **trimethylsilyl crotonate** is not readily available, the existing information indicates that it is a flammable liquid and an irritant. Researchers and all personnel handling this chemical must adhere to strict safety protocols, including the use of appropriate personal protective equipment, handling in a well-ventilated area, and proper storage. In case of any exposure or emergency, the procedures outlined in this guide should be followed, and immediate medical attention should be sought. It is strongly recommended to consult the most up-to-date safety information from the supplier before use.

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References

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- 2. CAS NO. 18269-64-2 | TRIMETHYLSILYL CROTONATE | C₇H₁₄O₂Si [localpharmaguide.com]
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